

An In-depth Technical Guide to (Z)-Akuammidine

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Compound of Interest

Compound Name: (Z)-Akuammidine

CAS No.: 113973-31-2

Cat. No.: B1181189

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **(Z)-Akuammidine**, a sarpagan-type monoterpenoid indole alkaloid. It is designed to equip researchers and drug development professionals with the essential knowledge to understand and utilize this compound in their scientific endeavors. This document delves into its chemical identity, physicochemical properties, synthesis, biological activity, and relevant experimental protocols, grounding all information in authoritative scientific literature.

Chemical Identity and Physicochemical Properties

(Z)-Akuammidine is a complex natural product with a pentacyclic structure. A thorough understanding of its fundamental properties is the first step in any research application.

IUPAC Name and CAS Number

- IUPAC Name: methyl 15-ethylidene-13-(hydroxymethyl)-3,17-diazapentacyclo[12.3.1.0^{2,10}.0^{4,9}.0^{12,17}]octadeca-2(10),4,6,8-tetraene-13-carboxylate^[1]

- Synonyms: 19-(**Z**)-Akuammidine
- CAS Number: 113973-31-2

Physicochemical Data

A summary of the key physicochemical properties of (**Z**)-**Akuammidine** is presented in Table 1. This data is critical for designing experimental conditions, including solvent selection for assays and formulation development.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₄ N ₂ O ₃	PubChem
Molecular Weight	352.43 g/mol	PubChem
Appearance	White to off-white solid	MedChemExpress
Melting Point	240 °C	Biosynth
Solubility	Soluble in DMSO	MedChemExpress
Storage	Store at -20°C, protect from light	MedChemExpress

Table 1: Physicochemical Properties of (**Z**)-**Akuammidine**

Sourcing and Synthesis

(**Z**)-**Akuammidine** can be obtained from natural sources or through total synthesis, providing researchers with different avenues for acquiring the compound for their studies.

Natural Occurrences

(**Z**)-**Akuammidine** is an alkaloid found in various medicinal plants, most notably:

- Gelsemium elegans[2]
- Picralima nitida (Akuamma seeds)[3]

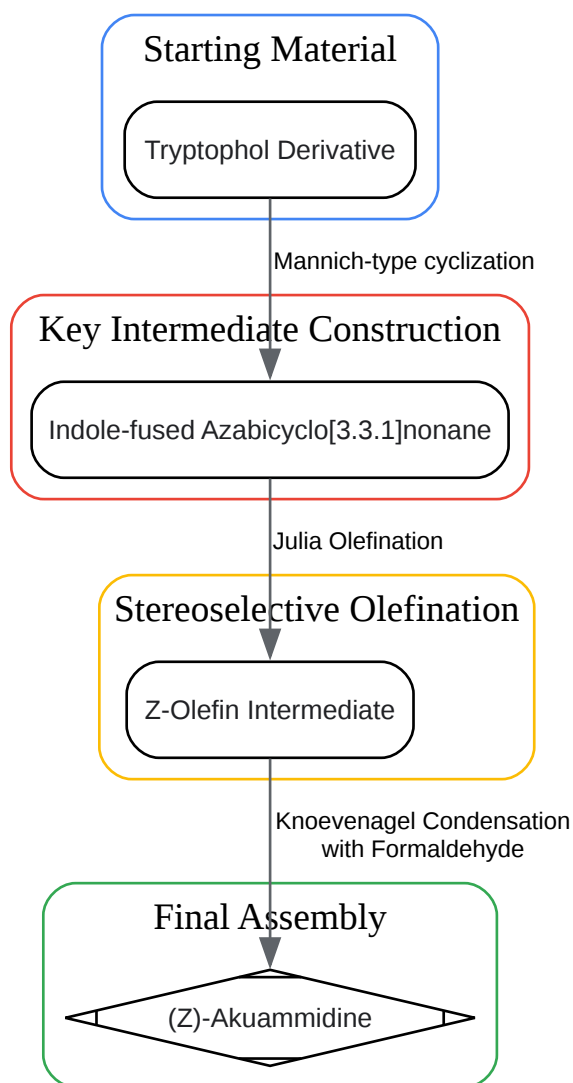
- *Alstonia scholaris*

The presence of **(Z)-Akuammidine** in these botanicals, which have a history of use in traditional medicine, has spurred interest in its pharmacological properties.

Total Synthesis

The first total synthesis of **(Z)-Akuammidine** was accomplished by Zhang and co-workers in 2022 as part of a unified approach to sarpagine- and koumine-type alkaloids[2]. The synthetic strategy provides a reliable and scalable method for obtaining the pure compound, which is crucial for detailed pharmacological studies and potential drug development.

The synthesis initiates from (3S)-aldehyde derived from tryptophol. A key feature of the synthesis is the stereoselective olefination to install the characteristic (Z)-terminal alkene[2]. The final steps involve a Knoevenagel condensation with formaldehyde[2]. A simplified workflow of this synthetic approach is illustrated below.



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Figure 1: Simplified workflow of the total synthesis of **(Z)-Akuammidine**.

This synthetic route provides access to both **(Z)-Akuammidine** and its (E)-isomer by selecting the appropriate olefination conditions, allowing for comparative biological studies.

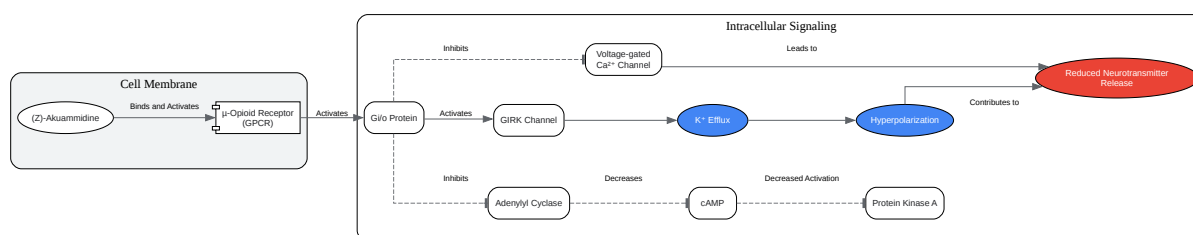
Biological Activity and Mechanism of Action

(Z)-Akuammidine exhibits a range of biological activities, with its interaction with opioid receptors being of significant interest.

Opioid Receptor Modulation

(Z)-Akuammidine is known to interact with opioid receptors. While specific binding affinities for the (Z)-isomer are not extensively reported, studies on the closely related "Akuammidine" (stereochemistry often unspecified) show a preference for the μ -opioid receptor. The reported binding affinities (K_i) are 0.6 μ M for μ , 2.4 μ M for δ , and 8.6 μ M for κ -opioid binding sites[4]. It is important to note that akuamine, another alkaloid from *Picralima nitida*, acts as an antagonist at μ -opioid receptors[4]. This highlights the need for precise characterization of the specific isomer being studied.

The agonist activity of akuammidine at the μ -opioid receptor suggests potential for analgesic effects. The downstream signaling cascade of μ -opioid receptor activation is well-established and is depicted in the diagram below.



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Figure 2: Postulated downstream signaling pathway of **(Z)-Akuammidine** at the μ -opioid receptor.

Other Biological Activities

Beyond its effects on opioid receptors, **(Z)-Akuammidine** has been reported to possess several other biological properties, although quantitative data for the pure (Z)-isomer is often

limited. These include:

- Anti-inflammatory and Anti-asthmatic properties[4]
- Cytotoxic activity: Various alkaloids from *Gelsemium elegans* have shown cytotoxicity against different cancer cell lines, with IC50 values in the micromolar range[2]. However, specific IC50 values for **(Z)-Akuammidine** are not well-documented in the readily available literature.
- Antimicrobial and Antioxidant activities

Further research is required to isolate and quantify the specific contributions of **(Z)-Akuammidine** to these effects.

Pharmacokinetics

A study on the toxicokinetics of 11 *Gelsemium* alkaloids in rats following intravenous administration provides valuable insight into the disposition of **(Z)-Akuammidine**[5]. The key pharmacokinetic parameters are summarized in Table 2.

Parameter	Value	Unit
AUC(0-t)	115.3 ± 25.4	ng/mLh
AUC(0-∞)	118.9 ± 26.2	ng/mLh
MRT(0-t)	1.9 ± 0.3	h
MRT(0-∞)	2.0 ± 0.3	h
t _{1/2Z}	1.8 ± 0.3	h
V _Z	1109.1 ± 201.5	mL/kg
CL _Z /F	851.3 ± 162.7	mL/h/kg
C _{max}	76.4 ± 15.8	ng/mL

Table 2: Toxicokinetic parameters of **(Z)-Akuammidine** in rats after intravenous administration (0.1 mg/kg)[5]

These results indicate that **(Z)-Akuammidine** has a relatively short half-life and a large volume of distribution in rats.

Experimental Protocols

To facilitate further research, this section provides a detailed protocol for the quantification of **(Z)-Akuammidine** in plasma using UPLC-MS/MS, based on methodologies reported for related alkaloids[2].

UPLC-MS/MS Quantification of (Z)-Akuammidine in Rat Plasma

Objective: To establish a robust and sensitive method for the quantification of **(Z)-Akuammidine** in a biological matrix.

Materials:

- **(Z)-Akuammidine** standard
- Internal standard (e.g., strychnine)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Rat plasma (blank)

Instrumentation:

- UPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.

Procedure:

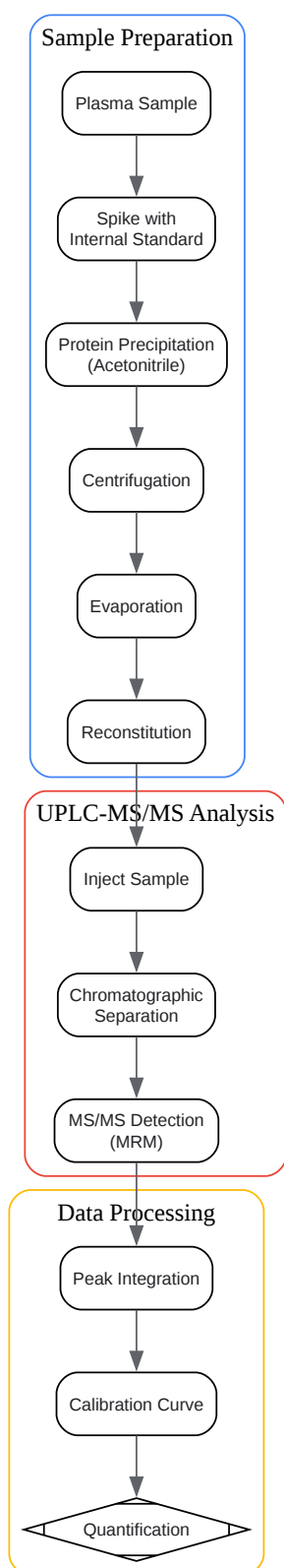
- Standard and Sample Preparation:

- Prepare stock solutions of **(Z)-Akuammidine** and the internal standard in methanol or DMSO.
- Create a series of calibration standards by spiking blank rat plasma with known concentrations of **(Z)-Akuammidine**.
- For plasma samples, add an internal standard and precipitate proteins by adding three volumes of ice-cold acetonitrile.
- Vortex and centrifuge to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for injection.
- UPLC-MS/MS Conditions:
 - Column: Waters UPLC BEH C18 column (e.g., 50 mm × 2.1 mm, 1.7 μm)
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Flow Rate: 0.3 mL/min
 - Gradient: A typical gradient would start with a high percentage of mobile phase A, ramping up to a high percentage of mobile phase B to elute the analyte, followed by a re-equilibration step.
 - Injection Volume: 5 μL
 - Ionization Mode: ESI Positive
 - Scan Type: Multiple Reaction Monitoring (MRM)
 - MRM Transitions: These need to be optimized by infusing a standard solution of **(Z)-Akuammidine**. The parent ion will be $[M+H]^+$ (m/z 353.2). Product ions will result from the

fragmentation of the parent molecule.

- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of **(Z)-Akuammidine** to the internal standard against the nominal concentration of the calibration standards.
 - Determine the concentration of **(Z)-Akuammidine** in the unknown samples by interpolating their peak area ratios from the calibration curve.

Workflow Diagram:



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Figure 3: Workflow for the UPLC-MS/MS quantification of **(Z)-Akuammidine** in plasma.

Conclusion and Future Directions

(Z)-Akuammidine is a fascinating natural product with a complex chemical structure and promising, yet not fully characterized, biological activities. Its interaction with opioid receptors presents a potential starting point for the development of novel analgesics. However, this guide also highlights several areas where further research is critically needed. Specifically, detailed investigations into its solubility and stability, a more precise determination of its binding affinities for various receptors, and a comprehensive evaluation of its cytotoxic and other biological effects using the pure (Z)-isomer are essential next steps. The availability of a total synthesis route will be invaluable in enabling these future studies and unlocking the full therapeutic potential of **(Z)-Akuammidine**.

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